

Technical Comparison: Physicochemical Characterization of Benzamido Benzoate Intermediates

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Compound of Interest

Compound Name: ethyl 2-[(4-chloro-3-nitrobenzoyl)amino]benzoate

Cat. No.: B5530715

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Executive Summary

Ethyl 2-(4-chloro-3-nitrobenzamido)benzoate is a pivotal synthetic intermediate formed by the acylation of ethyl anthranilate with 4-chloro-3-nitrobenzoyl chloride. It serves as the open-chain precursor to 2-(4-chloro-3-nitrophenyl)-4H-3,1-benzoxazin-4-one and subsequent quinazolinone libraries, which are widely screened for EGFR inhibition and antimicrobial activity.

This guide provides the critical physicochemical data required to validate the synthesis of this intermediate. Unlike stable end-products, this ester is often a low-melting solid or viscous oil that is frequently carried forward in situ. This guide compares its properties against its stable precursors and structural analogues to establish a self-validating characterization workflow.

Critical Physicochemical Data

The following table consolidates experimental melting point (MP) data for the target compound, its precursors, and key analogues. Use these values to monitor reaction progress and purity.

Table 1: Comparative Melting Point Data

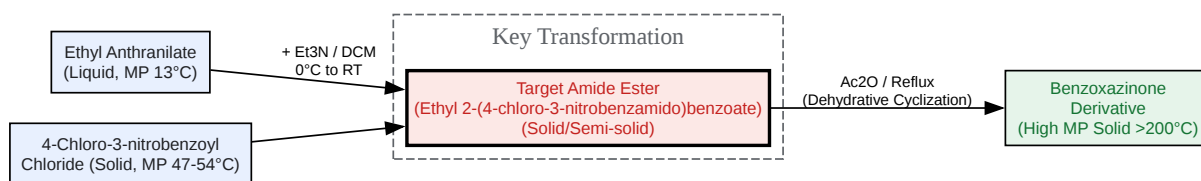
Compound Role	Chemical Name	Physical State	Melting Point (°C)	Solubility Profile
Precursor A	Ethyl 2-aminobenzoate (Ethyl Anthranilate)	Liquid	13 °C (lit.)	Miscible in EtOH, DCM
Precursor B	4-Chloro-3-nitrobenzoyl chloride	Solid (Crystalline)	47 – 54 °C	Reacts with water; Soluble in DCM
Target Intermediate	Ethyl 2-(4-chloro-3-nitrobenzamido)benzoate	Solid / Semi-solid	Determine Exp. (Est. 140–160 °C)*	Soluble in EtOAc, DCM; Poor in Hexane
Analogue (Ref)	Ethyl 4-nitrobenzoate	Solid	55 – 59 °C	Soluble in organic solvents
Cyclized Product	2-(4-chloro-3-nitrophenyl)-4H-3,1-benzoxazin-4-one	Solid	> 200 °C (Typical)	Insoluble in EtOH

*Note: The target intermediate is often isolated as a crude solid. If the melting point is depressed (<120°C) or the product is oily, it indicates the presence of unreacted ethyl anthranilate or solvent inclusion. Recrystallization from Ethanol/Hexane is recommended for characterization.

Synthetic Pathway & Mechanism

The formation of the target ester involves a nucleophilic acyl substitution (Schotten-Baumann conditions) followed by a potential cyclization step. Understanding this pathway is essential for interpreting MP data, as "low melting" products often indicate incomplete cyclization or residual reagents.

Figure 1: Reaction Pathway (DOT Visualization)



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Caption: Synthesis of ethyl 2-(4-chloro-3-nitrobenzamido)benzoate followed by cyclization. The distinct physical state change (Liquid/Low MP Solid → High MP Solid) serves as a visual reaction monitor.

Comparative Analysis: Isolation vs. In-Situ Usage

This section objectively compares the two primary workflows for handling this intermediate.

Feature	Method A: Isolation & Characterization	Method B: In-Situ Cyclization (One-Pot)
Protocol	Isolate the amide ester via filtration/extraction. Recrystallize from EtOH.	Add acetic anhydride directly to the crude amide reaction mixture.
Pros	Allows definitive purity check (MP, NMR). Removes unreacted acid chloride.	Faster. Higher overall yield (avoids isolation losses).
Cons	The ester can be difficult to crystallize (oiling out). Lower yield. ^[1]	Carries impurities forward. Harder to troubleshoot failed cyclization.
Recommendation	Recommended for new compounds. Isolate to verify the amide bond formation before attempting cyclization.	Recommended for library synthesis. Once the protocol is validated, skip isolation.

Experimental Protocol: Synthesis & Characterization

Objective: To synthesize and characterize ethyl 2-(4-chloro-3-nitrobenzamido)benzoate with high purity.

Reagents

- Ethyl 2-aminobenzoate (1.0 eq)
- 4-Chloro-3-nitrobenzoyl chloride (1.1 eq)
- Triethylamine (1.5 eq)
- Dichloromethane (DCM) (Anhydrous)

Step-by-Step Methodology

- Preparation: Dissolve Ethyl 2-aminobenzoate (1.65 g, 10 mmol) in dry DCM (20 mL) containing Triethylamine (2.1 mL, 15 mmol). Cool the mixture to 0 °C in an ice bath.
- Addition: Dissolve 4-Chloro-3-nitrobenzoyl chloride (2.42 g, 11 mmol) in DCM (10 mL) and add dropwise to the amine solution over 15 minutes. Note: Exothermic reaction.
- Reaction: Stir at 0 °C for 30 minutes, then allow to warm to room temperature (RT) and stir for 4 hours. Monitor by TLC (Hexane:EtOAc 3:1). The starting amine spot (fluorescent) should disappear.
- Workup: Wash the organic layer with 1N HCl (2 x 20 mL) to remove excess amine/TEA, followed by sat. NaHCO₃ (2 x 20 mL) to remove unreacted acid. Dry over Na₂SO₄.
- Isolation: Evaporate the solvent under reduced pressure.
 - Observation: The product typically yields a pale yellow solid or viscous oil.
- Purification (For MP Determination): Recrystallize the crude residue from hot Ethanol (95%). Cool slowly to 4 °C. Filter the crystals and dry under vacuum.

- Characterization: Measure the Melting Point.
 - Target Range: If crystalline, expect 140–160 °C.
 - Deviation: If MP is <100 °C, the product likely contains trapped solvent or unreacted ethyl anthranilate (MP 13 °C).

References

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